

# Essential Safety and Disposal Guidance for HTL14242

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## Compound of Interest

Compound Name: HTL14242

Cat. No.: B607987

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This document provides crucial operational and logistical information for the proper handling and disposal of the research chemical **HTL14242**. The following procedures are based on general laboratory safety protocols and should be implemented in conjunction with institution-specific environmental health and safety (EHS) guidelines.

## Chemical and Physical Properties

A summary of the key properties of **HTL14242** is presented below. This information is critical for risk assessment and the implementation of appropriate safety measures.

| Property             | Value  |
|----------------------|--|
| Chemical Name        | 3-chloro-5-(6-(5-fluoropyridin-2-yl)pyrimidin-4-yl)benzonitrile[1] |
| CAS Number           | 1644645-32-8[1]  |
| Molecular Formula    | C <sub>16</sub> H <sub>8</sub> ClFN <sub>4</sub> [1]               |
| Molecular Weight     | 310.72 g/mol [1]   |
| Appearance           | Solid powder[1]  |
| Solubility           | Soluble in DMSO[1]   |
| Storage (Short Term) | Dry, dark, and at 0 - 4°C (days to weeks)[1]                       |
| Storage (Long Term)  | -20°C (months to years)[1]   |

# Experimental Protocols: Proper Disposal Procedures

Given that **HTL14242** is a research chemical, specific disposal instructions from a Safety Data Sheet (SDS) are not publicly available. Therefore, it must be treated as a hazardous chemical waste. Adherence to the following step-by-step disposal protocol is mandatory to ensure the safety of laboratory personnel and the environment.

## Step 1: Personal Protective Equipment (PPE)

Before handling **HTL14242**, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- A laboratory coat

## Step 2: Waste Segregation

Proper segregation of chemical waste is paramount to prevent dangerous reactions and to ensure compliant disposal.

- Solid Waste:
  - Place any unused or expired solid **HTL14242** powder into a clearly labeled hazardous waste container.
  - Contaminated materials such as weighing boats, contaminated gloves, and paper towels must also be disposed of in a designated solid chemical waste container.[\[2\]](#)
- Liquid Waste:
  - Solutions of **HTL14242**, typically in DMSO, must be collected in a designated liquid hazardous waste container.

- Do not mix this waste with other solvent waste streams unless explicitly permitted by your institution's EHS department. Halogenated organic waste should generally be segregated.  
[2]
- Sharps Waste:
  - Any needles, syringes, or other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container for chemically contaminated sharps.[2]

### Step 3: Waste Container Labeling

All waste containers must be accurately and clearly labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**HTL14242**" and any solvents (e.g., "DMSO")
- The approximate concentration and quantity of the waste
- The date the waste was first added to the container

### Step 4: Storage of Waste

Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic. Ensure that the containers are kept closed except when adding waste.

### Step 5: Disposal Request

Once the waste container is full or is no longer being used, arrange for its collection and disposal through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not attempt to dispose of this chemical down the drain or in the regular trash.[3]

## Logical Workflow for HTL14242 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **HTL14242**.



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Caption: **HTL14242** Disposal Decision Workflow.

Disclaimer: The information provided is for guidance purposes only for this research chemical. In the absence of a specific Safety Data Sheet, **HTL14242** should be handled as a hazardous substance. Always consult with and follow the specific protocols of your institution's Environmental Health and Safety department for all chemical waste disposal.

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## References

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